

# An In-depth Technical Guide to 2-Methylglutaronitrile

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## Compound of Interest

Compound Name: 2-Methylglutaronitrile

Cat. No.: B1199711

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## Abstract

This technical guide provides a comprehensive overview of **2-Methylglutaronitrile** (CAS No. 4553-62-2), a significant byproduct in the industrial synthesis of adiponitrile. This document details its chemical identity, physicochemical properties, and key chemical transformations. Emphasis is placed on its applications as a versatile chemical intermediate for the synthesis of various valuable compounds, including nicotinamide (a form of vitamin B3), green solvents, and monomers for polyamides and polyurethanes. Detailed experimental protocols for its principal reactions are provided, alongside safety and handling information. This guide is intended to be a valuable resource for researchers and professionals in chemistry and drug development, offering insights into the utility and handling of this readily available dinitrile.

## Chemical Identity and Synonyms

**2-Methylglutaronitrile** is an organic compound that is primarily obtained as a byproduct during the large-scale synthesis of adiponitrile, a precursor to nylon 66.<sup>[1]</sup> It is a colorless liquid, though it may appear as an amber liquid, and is noted to have an unpleasant odor.<sup>[1]</sup> While it is a chiral molecule, it is most commonly available and used as a racemic mixture.<sup>[1]</sup>

CAS Number: 4553-62-2<sup>[1]</sup>

Synonyms:

- [α-Methylglutarodinitrile\[1\]](#)
- [α-Methylglutaronitrile\[1\]](#)
- [1,3-Dicyanobutane\[1\]](#)
- [2,4-Dicyanobutane\[1\]](#)
- [2-Methylpentanedinitrile\[1\]](#)
- [Diacrylonitrile\[1\]](#)

## Physicochemical Properties

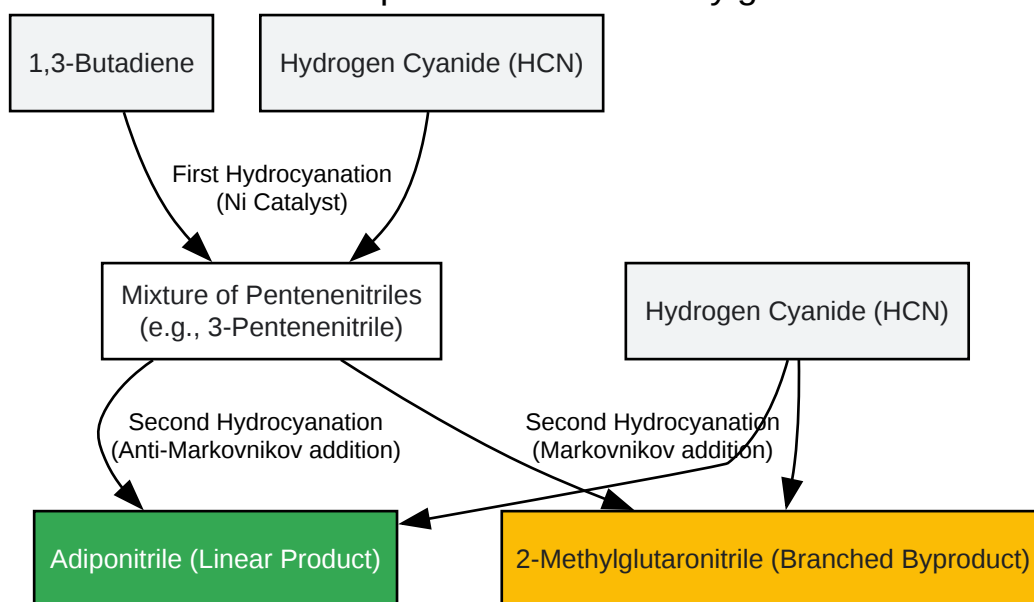
A summary of the key physicochemical properties of **2-Methylglutaronitrile** is presented in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C6H8N2	<a href="#">[2]</a>
Molecular Weight	108.14 g/mol	<a href="#">[2]</a>
Appearance	Colorless to light yellow/orange clear liquid	<a href="#">[2]</a>
Melting Point	-45 °C (lit.)	<a href="#">[2]</a>
Boiling Point	269-271 °C (lit.)	<a href="#">[2]</a>
Density	0.95 g/mL at 25 °C (lit.)	<a href="#">[2]</a>
Flash Point	>230 °F (>110 °C)	<a href="#">[2]</a>
Water Solubility	52.3 g/L at 20 °C	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.434 (lit.)	<a href="#">[2]</a>

## Industrial Synthesis and Byproduct Formation

**2-Methylglutaronitrile** is not typically synthesized as a primary product. Instead, it is a major byproduct of the nickel-catalyzed hydrocyanation of butadiene to produce adiponitrile, a key monomer for nylon 66. The process involves a two-step hydrocyanation where the formation of the branched isomer, **2-methylglutaronitrile**, occurs alongside the desired linear adiponitrile.

### Industrial Production of Adiponitrile and 2-Methylglutaronitrile Formation



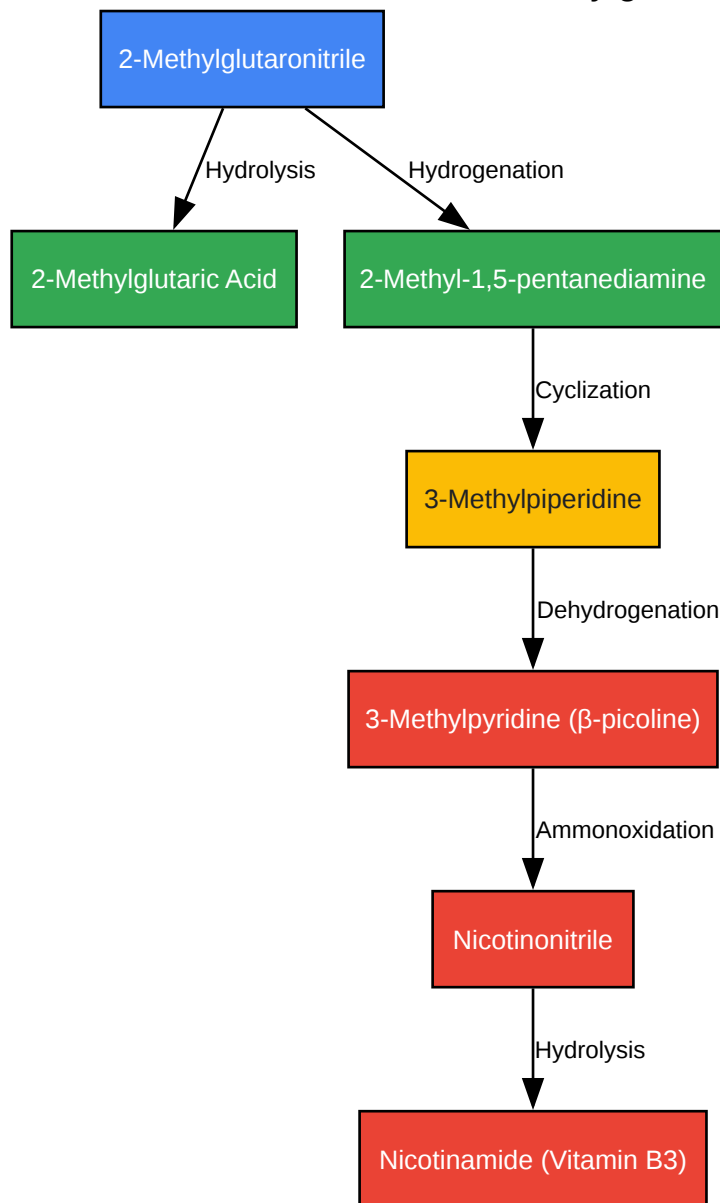
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Caption: Industrial synthesis of adiponitrile, highlighting the formation of **2-methylglutaronitrile** as a key byproduct.

## Chemical Reactivity and Synthetic Applications

**2-Methylglutaronitrile** is a valuable and versatile building block in organic synthesis. Its two nitrile groups can be selectively or fully transformed into a variety of other functional groups, leading to a range of important chemicals.

## Key Chemical Transformations of 2-Methylglutaronitrile



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Caption: Synthetic pathways from **2-methylglutaronitrile** to valuable chemical products.

## Experimental Protocols

### Hydrolysis to 2-Methylglutaric Acid

The hydrolysis of both nitrile groups in **2-methylglutaronitrile** yields 2-methylglutaric acid. This can be achieved under alkaline conditions.

- Procedure:
  - In a suitable reaction vessel, a 20% sodium hydroxide solution is prepared.
  - **2-Methylglutaronitrile** is added to the solution.
  - The mixture is heated to 50 °C and stirred.
  - After the reaction is complete, the solution is cooled and then acidified to precipitate the 2-methylglutaric acid.
  - The product can be isolated by filtration or extraction.

An alternative method involves heating a mixture of **2-methylglutaronitrile** and water to 275 °C in the presence of a titanium dioxide catalyst, which first forms 2-methylglutarimide, followed by alkaline hydrolysis to the diacid.[\[1\]](#)

## Hydrogenation to 2-Methyl-1,5-pentanediamine

The reduction of the nitrile groups to amines produces 2-methyl-1,5-pentanediamine, a useful monomer.

- Procedure:
  - A solution of **2-methylglutaronitrile** in ethanol is prepared.
  - Raney cobalt is added as the catalyst.
  - The reaction is carried out in a high-pressure reactor under a hydrogen pressure of 15 bar.
  - The temperature is maintained at 100 °C.
  - Upon completion, the catalyst is filtered off, and the product is isolated by distillation.

## Synthesis of 3-Methylpyridine (β-picoline)

3-Methylpyridine is a precursor to nicotinamide. Its synthesis from **2-methylglutaronitrile** involves a multi-step process.

- Procedure:
  - Hydrogenation and Cyclization: **2-Methylglutaronitrile** is first hydrogenated to produce a mixture of 2-methyl-1,5-pentanediamine and 3-methylpiperidine.
  - Dehydrogenation: The resulting 3-methylpiperidine is then dehydrogenated over a palladium catalyst at 300 to 400 °C to yield 3-methylpyridine.[\[1\]](#)

## Safety and Handling

**2-Methylglutaronitrile** is a toxic compound and must be handled with appropriate safety precautions.

- Hazard Statements:
  - H301 + H311: Toxic if swallowed or in contact with skin.
  - H330: Fatal if inhaled.
- Precautionary Statements:
  - P260: Do not breathe mist or vapours.
  - P280: Wear protective gloves/protective clothing.
  - P284: Wear respiratory protection.
  - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
  - P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.

Always consult the latest Safety Data Sheet (SDS) before handling this chemical. Work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.

## Conclusion

**2-Methylglutaronitrile**, while a byproduct, is a chemical of significant synthetic value. Its ready availability from the adiponitrile process makes it an attractive starting material for a variety of important chemicals with applications ranging from pharmaceuticals to polymers and solvents. A thorough understanding of its properties, reactivity, and safe handling procedures, as outlined in this guide, is crucial for its effective utilization in research and development.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. taylorfrancis.com [taylorfrancis.com]
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